

A Comprehensive Technical Overview of Bis(2-ethylhexyl) azelate

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Compound of Interest

Compound Name: Bis(2-ethylhexyl) azelate

Cat. No.: B044395

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This guide provides an in-depth analysis of the molecular characteristics of **Bis(2-ethylhexyl) azelate**, a significant compound utilized in various industrial applications. Designed for researchers, scientists, and professionals in drug development, this document outlines its fundamental chemical properties and visualizes its molecular architecture.

Molecular Properties

Bis(2-ethylhexyl) azelate, also known by its IUPAC name bis(2-ethylhexyl) nonanedioate, is a diester of azelaic acid and 2-ethylhexanol.^{[1][2]} It is a high-boiling point liquid that finds use as a plasticizer.^[3] The key quantitative molecular data for this compound are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₅ H ₄₈ O ₄	[1] [4] [5] [6] [7] [8]
Molecular Weight	412.6 g/mol	[1] [2]
Exact Mass	412.35526001 Da	[1]
IUPAC Name	bis(2-ethylhexyl) nonanedioate	[1] [2]
SMILES	CCCC(CC)COC(=O)CCCC CCC(=O)OCC(CC)CCCC	[1] [4]
CAS Number	103-24-2	[1] [4] [5] [6] [7]

Molecular Structure Visualization

To further elucidate the molecular structure of **Bis(2-ethylhexyl) azelate**, a two-dimensional diagram has been generated using the Graphviz (DOT language). This visualization provides a clear representation of the connectivity of the atoms within the molecule.

Molecular structure of Bis(2-ethylhexyl) azelate.

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- To cite this document: BenchChem. [A Comprehensive Technical Overview of Bis(2-ethylhexyl) azelate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b044395#bis-2-ethylhexyl-azelate-molecular-structure-and-weight\]](https://www.benchchem.com/product/b044395#bis-2-ethylhexyl-azelate-molecular-structure-and-weight)

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